Technical Guide: Lapiferine Chemical Structure and Molecular Weight Properties

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Compound of Interest

Compound Name:	*Lapiferine*
CAS No.:	*86992-41-8*
Cat. No.:	*B560010*

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Executive Summary

Lapiferine (also known as Lapiferin) is a bioactive sesquiterpene ester belonging to the daucane (or carotane) class of natural products.[1][2] Predominantly isolated from plants of the genus Ferula (Apiaceae), specifically Ferula lapidosa and Ferula tenuisecta, it is characterized by a hydroazulene skeleton esterified with specific organic acids.

This guide provides a rigorous technical analysis of **Lapiferine**, detailing its chemical structure, physicochemical properties, isolation methodologies, and pharmacological mechanisms, specifically its role as a calcium ionophore.[1]

Chemical Identity & Structural Analysis[1][3][4][5]

Nomenclature and Classification

Lapiferine is classified as a Daucane-type sesquiterpene ester.[1][2] The daucane skeleton consists of a fused 5,7-membered ring system (hydroazulene) with specific stereochemical configurations.[1][2]

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Property	Data
Common Name	Lapiferine (Synonym: Lapiferin)
CAS Registry Number	86992-41-8
Molecular Formula	$C_{22}H_{34}O_6$
Molecular Weight	394.50 g/mol (Average); 394.2355 Da (Monoisotopic)
IUPAC Name	[(1aS,2S,2aS,5R,5aS,6S,7aR)-2-acetyloxy-5-hydroxy-2a,7a-dimethyl-5-propan-2-yl-2,3,4,5a,6,7-hexahydro-1aH-azuleno[6,7-b]oxiren-6-yl] (E)-2-methylbut-2-enoate
Chemical Class	Sesquiterpenoid (Daucane ester)
Stereochemistry	7 chiral centers (typically 1aS, 2S, 2aS, 5R, 5aS, 6S, 7aR)

Structural Composition

The **Lapiferine** molecule is composed of three distinct structural domains:

- The Core: A hydroxylated daucane (hydroazulene) skeleton containing an epoxide ring (oxirane).[1][2]
- Ester 1 (C2 Position): An acetate group (acetyloxy).[1][2]
- Ester 2 (C6 Position): A tiglate or angelate group (2-methylbut-2-enoate).[1][2] Note: While computed databases often list the (E)-isomer (Tiglate), phytochemical literature frequently identifies the substituent as the (Z)-isomer (Angelate) in related Ferula esters.[1]

Physicochemical Properties[1][2]

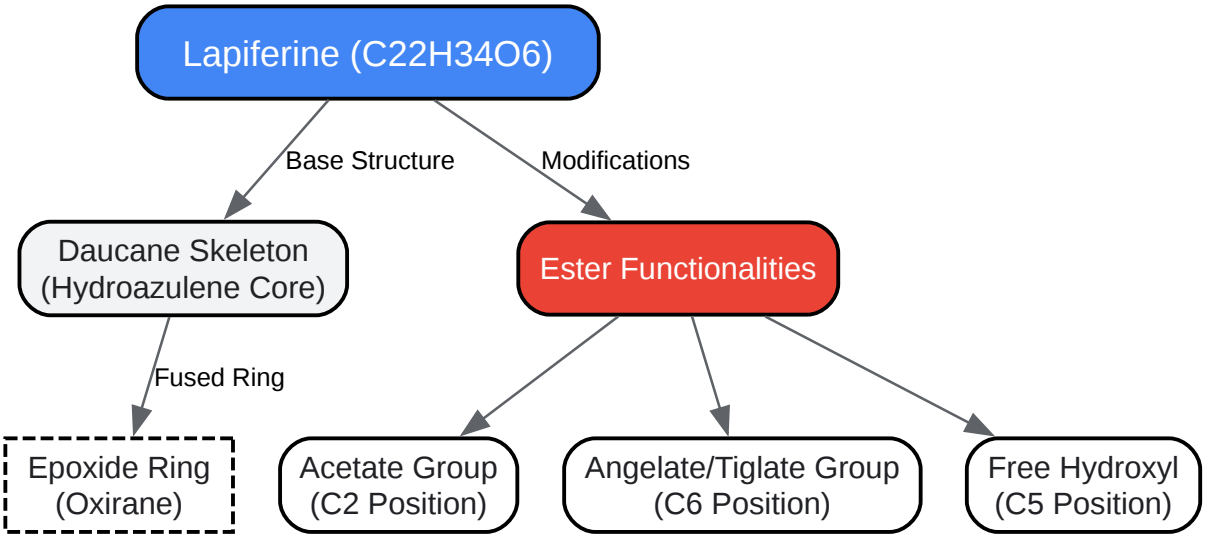
- Physical State: Colorless crystalline solid or white powder.[1][2]
- Solubility: Highly soluble in organic solvents (Chloroform, Methanol, DMSO); poorly soluble in water.[1]

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- Lipophilicity (LogP): Predicted ~3.3 (High membrane permeability).[1][2]
- Hydrogen Bond Donors: 1 (Free Hydroxyl group).[1][2]
- Hydrogen Bond Acceptors: 6 (Ester carbonyls, epoxide oxygen, hydroxyl oxygen).[1][2]

Visualization of Chemical Architecture

The following diagram illustrates the hierarchical composition of the **Lapiferine** molecule, highlighting the functional groups responsible for its biological interaction.



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Figure 1: Structural decomposition of **Lapiferine**, showing the daucane core and key ester functionalities.[1]

Biological Mechanism: Calcium Ionophore Activity[2][15]

Lapiferine, like its analog Ferutinin, acts as an electrogenic calcium ionophore. Its lipophilic nature allows it to integrate into the lipid bilayer of cell membranes, where it facilitates the transport of divalent cations (Ca^{2+}) down their electrochemical gradient.

Mechanism of Action

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- Membrane Insertion: The lipophilic daucane skeleton partitions into the phospholipid bilayer.[2]
- Cation Binding: The oxygen-rich functional groups (esters/hydroxyl) coordinate with Ca^{2+} ions.[1][2]
- Translocation: The complex diffuses across the membrane, releasing Ca^{2+} into the cytosol.[2]
- Signaling Cascade: Elevated intracellular Ca^{2+} triggers mitochondrial permeability transition (MPT), leading to apoptosis in susceptible cells (e.g., cancer lines).[1][2]



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Figure 2: Mechanism of **Lapiferine**-mediated calcium transport and subsequent apoptotic signaling.[1]

Experimental Protocols

Isolation Methodology

To isolate **Lapiferine** from Ferula species, a bioassay-guided fractionation approach is recommended.[1][2]

Protocol:

- Extraction: Macerate air-dried roots of Ferula lapidosa (1 kg) in 95% Ethanol (5 L) for 72 hours at room temperature.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at 40°C to obtain a crude gum.
- Partitioning: Suspend crude extract in water and partition sequentially with n-Hexane, Chloroform, and Ethyl Acetate. **Lapiferine** typically concentrates in the Chloroform or Ethyl

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Acetate fraction.[2]

- Chromatography (CC):
  - Stationary Phase: Silica gel (60–200 mesh).[1][2]
  - Mobile Phase: Gradient elution with Hexane:Ethyl Acetate (starting 9:1 → 1:1).
- Purification (HPLC):
  - Column: C18 Reverse Phase (e.g., 250 x 10 mm, 5 µm).[1][2]
  - Solvent System: Acetonitrile:Water (Isocratic 70:30 or gradient).[1][2]
  - Detection: UV at 254 nm (aromatic/ester absorption).[1][2]

Characterization Standards

Confirmation of **Lapiferine** requires matching spectral data to established standards.[2]

- Mass Spectrometry (ESI-MS): Look for molecular ion peak

  or

  .[1][2]
- 1H-NMR (500 MHz, CDCl3):
  - Acetyl-CH3: Singlet at ~2.0–2.1 ppm.[1][2]
  - Angelate/Tiglate Vinyl Proton: Quartet-like signal at ~6.0–6.1 ppm.[1][2]
  - Epoxide Protons: Signals typically in the 2.8–3.5 ppm range depending on shielding.[2]
  - Gem-dimethyls: Singlets around 0.9–1.2 ppm.[1][2]

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